

# tert-Butyl (4-bromopyridin-2-yl)carbamate

## chemical and physical properties

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### Compound of Interest

Compound Name: *tert-Butyl (4-bromopyridin-2-yl)carbamate*

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## An In-depth Technical Guide to tert-Butyl (4-bromopyridin-2-yl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of **tert-Butyl (4-bromopyridin-2-yl)carbamate**. The information is intended for professionals in the fields of chemical research and drug development.

### Chemical Identity and Structure

**tert-Butyl (4-bromopyridin-2-yl)carbamate** is a heterocyclic compound featuring a pyridine ring substituted with a bromine atom and a tert-butoxycarbonyl (Boc) protected amine group.[1] The Boc group serves as a common protecting group for amines in organic synthesis.[2] The presence of the bromine atom and the protected amine on the pyridine scaffold makes this compound a valuable intermediate for creating more complex molecules through various cross-coupling reactions and further functionalization.

Identifier	Value
IUPAC Name	tert-butyl N-(4-bromopyridin-2-yl)carbamate
CAS Number	207799-10-8
Molecular Formula	C <sub>10</sub> H <sub>13</sub> BrN <sub>2</sub> O <sub>2</sub> [1]
Molecular Weight	273.13 g/mol [3]
InChI Key	IRRRVCLDPODLJG-UHFFFAOYSA-N[1]
Canonical SMILES	<chem>CC(C)(C)OC(=O)NC1=NC=C(C=C1)Br</chem>

## Physical and Chemical Properties

The physical and chemical properties of **tert-Butyl (4-bromopyridin-2-yl)carbamate** are summarized below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value
Physical Form	Solid
Boiling Point	296.7 °C at 760 mmHg[1]
Density	1.5 ± 0.1 g/cm <sup>3</sup> [1]
Flash Point	133.2 °C[1]
Refractive Index	1.573[1]
Vapor Pressure	0.001 mmHg at 25°C[1]
Polar Surface Area	51.2 Å <sup>2</sup> [1]
XLogP3	2.4[1]

## Synthesis Protocol

A general experimental procedure for the synthesis of **tert-Butyl (4-bromopyridin-2-yl)carbamate** involves the protection of the amino group of 2-amino-4-bromopyridine with di-

tert-butyl dicarbonate (Boc<sub>2</sub>O).[4]

Materials:

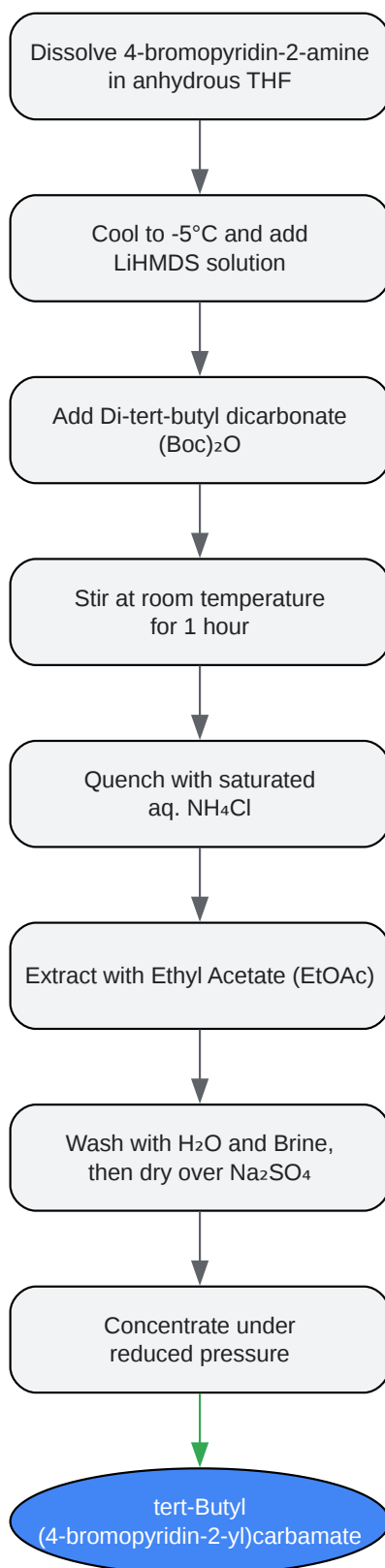
- 4-bromopyridin-2-amine
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Anhydrous Tetrahydrofuran (THF)
- Lithium bis(trimethylsilyl)amide (LiHMDS) or a similar strong base
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Ethyl acetate (EtOAc)
- Water
- Brine
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

Procedure:

- Dissolve 4-bromopyridin-2-amine in anhydrous THF.[4]
- Cool the solution to -5 °C.[4]
- Slowly add a 1M solution of lithium bis(trimethylsilyl)amide in hexane and stir for 10 minutes at this temperature.[4]
- Add di-tert-butyl dicarbonate to the reaction mixture.[4]
- Allow the mixture to warm to room temperature and continue stirring for 1 hour.[4]
- Quench the reaction by adding a saturated aqueous solution of ammonium chloride.[4]
- Extract the product with ethyl acetate.[4]

- Combine the organic layers and wash sequentially with water and brine.[\[4\]](#)
- Dry the organic layer over anhydrous sodium sulfate.[\[4\]](#)
- Concentrate the solution under reduced pressure to yield the final product.[\[4\]](#)

This procedure has been reported to afford the target product in high yield (96%).[\[4\]](#)



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Caption: Synthesis workflow for **tert-Butyl (4-bromopyridin-2-yl)carbamate**.

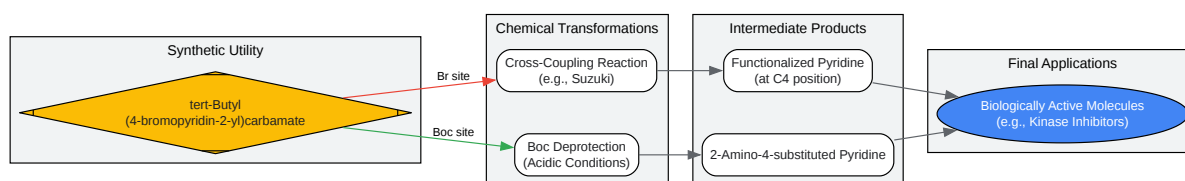
## Applications in Research and Drug Development

**tert-Butyl (4-bromopyridin-2-yl)carbamate** is primarily used as a building block in organic synthesis, particularly in the development of pharmaceutical compounds. The carbamate functional group is a structural motif found in numerous therapeutic agents.[2]

The pyridine ring is a common scaffold in medicinal chemistry. The bromine atom on the pyridine ring allows for further molecular elaboration through various palladium-catalyzed cross-coupling reactions, such as Suzuki, Stille, and Buchwald-Hartwig amination reactions. This enables the introduction of diverse substituents at the 4-position of the pyridine ring.

The Boc-protected amine at the 2-position can be deprotected under acidic conditions to reveal the free amine, which can then be used for subsequent reactions, such as amide bond formation or alkylation, to build more complex molecular architectures.

While there are no specific signaling pathways directly associated with this compound, its structural relative, 4-aminopyridine, is known to be a potassium channel blocker used in the treatment of some neurological conditions.[5] Carbamate derivatives of 4-aminopyridine have been investigated for their potential to restore nerve conduction after spinal cord injury.[5] This suggests that derivatives synthesized from **tert-Butyl (4-bromopyridin-2-yl)carbamate** could be explored for similar biological activities.



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Caption: Logical relationships in the synthetic application of the title compound.

## Spectral Data

Detailed spectral data, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, HPLC, and LC-MS, are typically available from commercial suppliers.<sup>[6]</sup> Researchers are advised to consult the certificate of analysis provided by the supplier for specific batch data.

## Safety and Handling

**tert-Butyl (4-bromopyridin-2-yl)carbamate** is classified with several hazard statements, and appropriate safety precautions should be taken during its handling and storage.

GHS Hazard Statements	Description
H302	Harmful if swallowed <sup>[1]</sup>
H315	Causes skin irritation <sup>[1]</sup>
H319	Causes serious eye irritation <sup>[1]</sup>
H335	May cause respiratory irritation <sup>[1]</sup>

### Precautionary Measures:

- Handling: Use only in a well-ventilated area.<sup>[1]</sup> Avoid breathing dust, fumes, gas, mist, vapors, or spray.<sup>[1]</sup> Wash hands and any exposed skin thoroughly after handling.<sup>[1]</sup> Do not eat, drink, or smoke when using this product.<sup>[1]</sup> Wear protective gloves, protective clothing, and eye/face protection.<sup>[1]</sup>
- Storage: Store in a cool, dry, and well-ventilated place.<sup>[3]</sup> Keep the container tightly closed in a dark place under an inert atmosphere. Recommended storage temperature is between 2-8°C.
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes.<sup>[1]</sup> If on skin, wash with plenty of water.<sup>[1]</sup> If swallowed, get medical help.<sup>[1]</sup> If inhaled, move the person to fresh air.<sup>[1]</sup>

## Conclusion

**tert-Butyl (4-bromopyridin-2-yl)carbamate** is a key synthetic intermediate with significant potential in the fields of medicinal chemistry and drug discovery. Its well-defined chemical and physical properties, coupled with its versatile reactivity, make it a valuable building block for the synthesis of a wide range of complex nitrogen-containing heterocyclic compounds. Proper handling and storage procedures are essential to ensure safety and maintain the integrity of the compound.

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